

# Application Notes and Protocols for Broth Microdilution Assay Using Methicillin Sodium

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## Compound of Interest

Compound Name: *Methicillin Sodium*

Cat. No.: *B1676383*

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## Introduction

Methicillin, a narrow-spectrum  $\beta$ -lactam antibiotic, has historically been a cornerstone in the treatment of infections caused by penicillinase-producing *Staphylococcus aureus*. Although its clinical use has largely been superseded by more stable and effective agents, methicillin remains an indispensable tool in the research and drug development landscape. It serves as a critical reagent for in vitro susceptibility testing, particularly for the identification of methicillin-resistant *Staphylococcus aureus* (MRSA), a significant global health threat.

The broth microdilution assay is a standardized and widely accepted method for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent required to inhibit the visible growth of a microorganism. This document provides a comprehensive and detailed protocol for performing a broth microdilution assay using **Methicillin Sodium**, tailored for researchers, scientists, and professionals in drug development. Adherence to standardized guidelines, such as those from the Clinical and Laboratory Standards Institute (CLSI), is crucial for obtaining accurate and reproducible results.

## Data Presentation

### Table 1: Physicochemical Properties of Methicillin Sodium

Property	Value	Reference
Molecular Formula	C <sub>17</sub> H <sub>19</sub> N <sub>2</sub> NaO <sub>6</sub> S	[1]
Molecular Weight	402.4 g/mol	[1]
Appearance	White to off-white crystalline powder	
Storage (Solid)	-20°C, protect from light	[1]
Stability (Solid)	≥ 4 years at -20°C	[1]

**Table 2: Solubility of Methicillin Sodium**

Solvent	Solubility	Notes
Water	Slightly Soluble	Aqueous solutions are not recommended for storage for more than one day.
Phosphate-Buffered Saline (PBS), pH 7.2	~10 mg/mL	Aqueous solutions should be prepared fresh.
Dimethyl Sulfoxide (DMSO)	~16 mg/mL	Purge with an inert gas. Stock solutions can be stored at -20°C for up to 1 month or -80°C for up to 6 months.
Ethanol	~2 mg/mL	May have physiological effects at low concentrations.
Dimethylformamide (DMF)	~20 mg/mL	Purge with an inert gas.

**Table 3: Quality Control Strains and Expected MIC Ranges for Oxacillin (as a surrogate for Methicillin)**

According to the Clinical and Laboratory Standards Institute (CLSI) M100 document, the quality control ranges for methicillin were removed in the 28th edition as the agent is no longer commercially available for clinical testing.[2] Oxacillin is now used as the representative agent for testing resistance to this class of antibiotics against *Staphylococcus aureus*. The following

table provides the CLSI-recommended quality control strains and their expected MIC ranges for oxacillin.

Quality Control Strain	Antimicrobial Agent	Acceptable MIC Range (µg/mL)
Staphylococcus aureus ATCC® 29213	Oxacillin	0.12 - 0.5
Staphylococcus aureus ATCC® 43300 (mecA-positive)	Oxacillin	32 - 128

Note: Researchers should verify the current recommended QC ranges from the latest CLSI M100 supplement.

**Table 4: Interpretation of Oxacillin MICs for Staphylococcus aureus (CLSI M100)**

MIC (µg/mL)	Interpretation
≤ 2	Susceptible (S)
≥ 4	Resistant (R)

## Experimental Protocols

### Preparation of Methicillin Sodium Stock Solution

Materials:

- **Methicillin Sodium** powder
- Sterile, nuclease-free water, PBS (pH 7.2), or DMSO
- Sterile conical tubes (15 mL or 50 mL)
- Calibrated analytical balance
- Vortex mixer

- Sterile 0.22  $\mu\text{m}$  syringe filters
- Sterile microcentrifuge tubes for aliquots

Protocol for Aqueous Stock Solution (for immediate use):

- In a sterile environment (e.g., a biological safety cabinet), accurately weigh the desired amount of **Methicillin Sodium** powder.
- To prepare a 10 mg/mL stock solution, for example, weigh 100 mg of **Methicillin Sodium**.
- Transfer the powder to a sterile conical tube.
- Add the calculated volume of sterile water or PBS (pH 7.2) to achieve the desired concentration. For the example above, add 10 mL of sterile water.
- Vortex the solution thoroughly until the powder is completely dissolved, ensuring the solution is clear and free of particulates.
- To ensure sterility, filter the stock solution through a 0.22  $\mu\text{m}$  syringe filter into a new sterile conical tube.[\[3\]](#)
- This aqueous solution should be used on the day of preparation.[\[1\]](#)

Protocol for DMSO Stock Solution (for storage):

- Follow steps 1 and 2 from the aqueous stock solution protocol.
- Add the desired volume of cell culture grade DMSO.
- Vortex until the methicillin is completely dissolved.
- Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
- Store the aliquots at  $-20^{\circ}\text{C}$  for up to one month or at  $-80^{\circ}\text{C}$  for up to six months.[\[4\]](#)

## Broth Microdilution Assay Protocol

Materials:

- Sterile 96-well, U-bottom microtiter plates
- Cation-Adjusted Mueller-Hinton Broth (CAMHB) supplemented with 2% NaCl. The addition of NaCl is crucial for the reliable detection of methicillin resistance in staphylococci.[5]
- Bacterial inoculum (test and quality control strains)
- **Methicillin Sodium** stock solution
- Sterile multichannel pipette and tips
- Sterile reservoirs
- Incubator ( $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ )
- Plate reader or a reading mirror

#### Protocol:

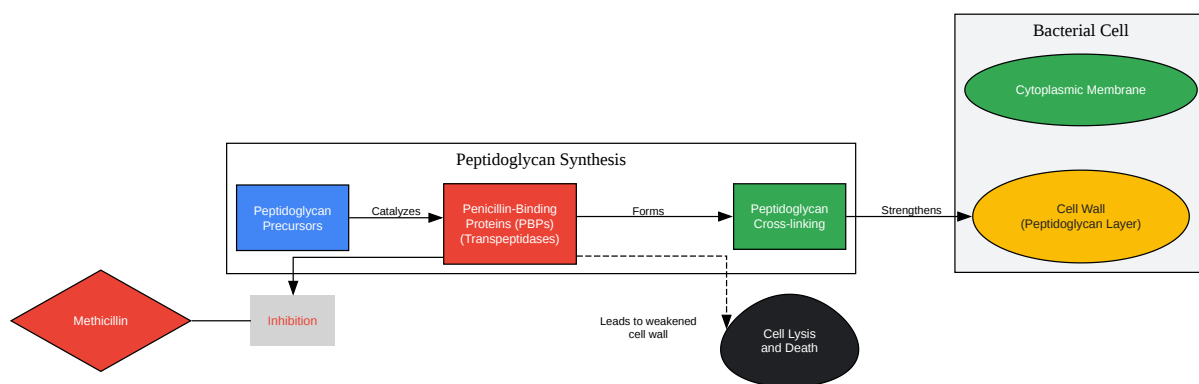
- Preparation of Bacterial Inoculum:
  - From a fresh (18-24 hour) culture plate, select 3-5 well-isolated colonies of the test organism.
  - Suspend the colonies in sterile saline or CAMHB.
  - Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard, which corresponds to approximately  $1-2 \times 10^8$  CFU/mL.[3]
  - Within 15 minutes of standardization, dilute the adjusted inoculum in CAMHB with 2% NaCl to achieve a final concentration of approximately  $5 \times 10^5$  CFU/mL in each well of the microtiter plate.[5]
- Preparation of Antibiotic Dilutions in the Microtiter Plate:
  - Dispense 100  $\mu\text{L}$  of sterile CAMHB with 2% NaCl into all wells of a 96-well microtiter plate.

- Add 100  $\mu$ L of the **Methicillin Sodium** stock solution (at twice the highest desired final concentration) to the first column of wells.
- Perform a serial two-fold dilution by transferring 100  $\mu$ L from the first column to the second, mixing well, and repeating this process across the plate to the desired final concentration. Discard 100  $\mu$ L from the last column of dilutions.
- This will result in wells containing 100  $\mu$ L of varying concentrations of methicillin.
- Designate wells for a positive control (broth and inoculum, no antibiotic) and a negative control (broth only).
- Inoculation of the Microtiter Plate:
  - Using a multichannel pipette, inoculate each well (except the negative control) with 100  $\mu$ L of the standardized bacterial inoculum ( $5 \times 10^5$  CFU/mL).
  - The final volume in each well will be 200  $\mu$ L.
- Incubation:
  - Cover the microtiter plates with a lid to prevent evaporation.
  - Incubate the plates at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-20 hours in ambient air. For testing staphylococci against oxacillin (and by extension, methicillin), a 24-hour incubation is recommended.[6]  
[7]
- Reading and Interpretation of Results:
  - Following incubation, examine the plates for visible bacterial growth (turbidity or a pellet at the bottom of the well).
  - The MIC is the lowest concentration of **Methicillin Sodium** that completely inhibits visible growth.[8]
  - The results can be read visually using a reading mirror or with a plate reader measuring absorbance at 600 nm.

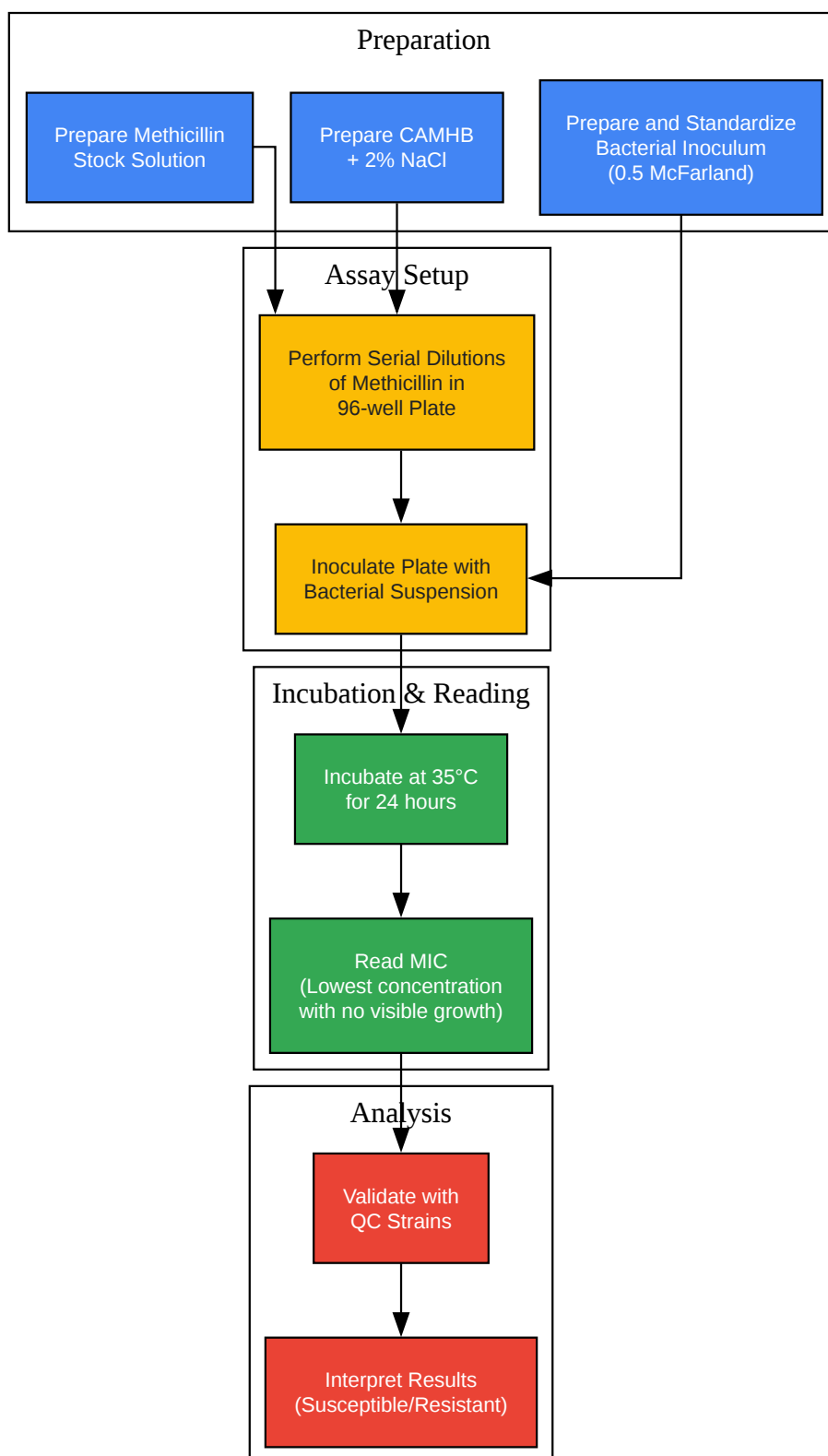
- Compare the obtained MIC values for the quality control strains with the acceptable ranges to ensure the validity of the test.
- Interpret the MIC of the test organism based on established breakpoints (see Table 4 for oxacillin as a surrogate).[8]

## Mandatory Visualization

## Mechanism of Action of Methicillin







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## References

- 1. Detection of Methicillin Resistant Staphylococcus aureus and Determination of Minimum Inhibitory Concentration of Vancomycin for Staphylococcus aureus Isolated from Pus/Wound Swab Samples of the Patients Attending a Tertiary Care Hospital in Kathmandu, Nepal - PMC [pmc.ncbi.nlm.nih.gov]
- 2. clsi.org [clsi.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. academic.oup.com [academic.oup.com]
- 6. liofilchem.net [liofilchem.net]
- 7. mdpi.com [mdpi.com]
- 8. academic.oup.com [academic.oup.com]
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